Introduction: A Scientific Overview of 1,20-Eicosanediol

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Compound of Interest

Compound Name:	*1,20-Eicosanediol*
CAS No.:	*7735-43-5*
Cat. No.:	*B1630780*

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1,20-Eicosanediol (CAS No. 7735-43-5) is a long-chain aliphatic diol, characterized by a 20-carbon backbone with hydroxyl groups at both terminal positions.[1] Classified as a long-chain fatty alcohol, this linear and flexible molecule is a solid at room temperature.[1][2] Its unique bifunctional nature makes it a valuable building block in polymer chemistry, particularly for the synthesis of biodegradable polyesters.[1] In the biological realm, **1,20-Eicosanediol** is found naturally as a component of suberin and cuticular waxes in plants like Arabidopsis thaliana, where it plays a role in forming protective barriers.[1] For researchers and drug development professionals, its long aliphatic chain and terminal hydroxyl groups present opportunities for use as a surfactant, lubricant, or a component in complex pharmaceutical formulations and drug delivery systems.[1]

However, as with any chemical substance, a thorough understanding of its health and safety profile is paramount for its responsible and effective application. This guide provides a comprehensive analysis of the toxicological data, hazard classifications, and safe handling protocols for **1,20-Eicosanediol**, designed to equip scientific professionals with the necessary knowledge for its safe use in a laboratory setting.

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Physicochemical and Hazard Identification

Understanding the fundamental properties of a chemical is the first step in a robust safety assessment. The key physicochemical characteristics of **1,20-Eicosanediol** are summarized below.

Table 1: Physicochemical Properties of 1,20-Eicosanediol

Property	Value	Source(s)
CAS Number	7735-43-5	[3][4][5]
Molecular Formula	$C_{20}H_{42}O_2$	[1][3][4]
Molecular Weight	314.55 g/mol	[1][4]
IUPAC Name	Icosane-1,20-diol	[1][3]
Appearance	Solid	
Melting Point	181.3°C (estimated)	[1]
Boiling Point	431°C (at 760 mmHg)	[1]
Density	0.889 g/cm³	[1]
Synonyms	1,20-icosanediol, Eicosane-1,20-diol	[3][6]

GHS Hazard Classification

Based on available safety data, **1,20-Eicosanediol** is classified under the Globally Harmonized System (GHS) with the following signal word and hazard statements:

- Signal Word:Warning[3]
- Hazard Statements:
  - H302: Harmful if swallowed.[3]
  - H315: Causes skin irritation.[3]

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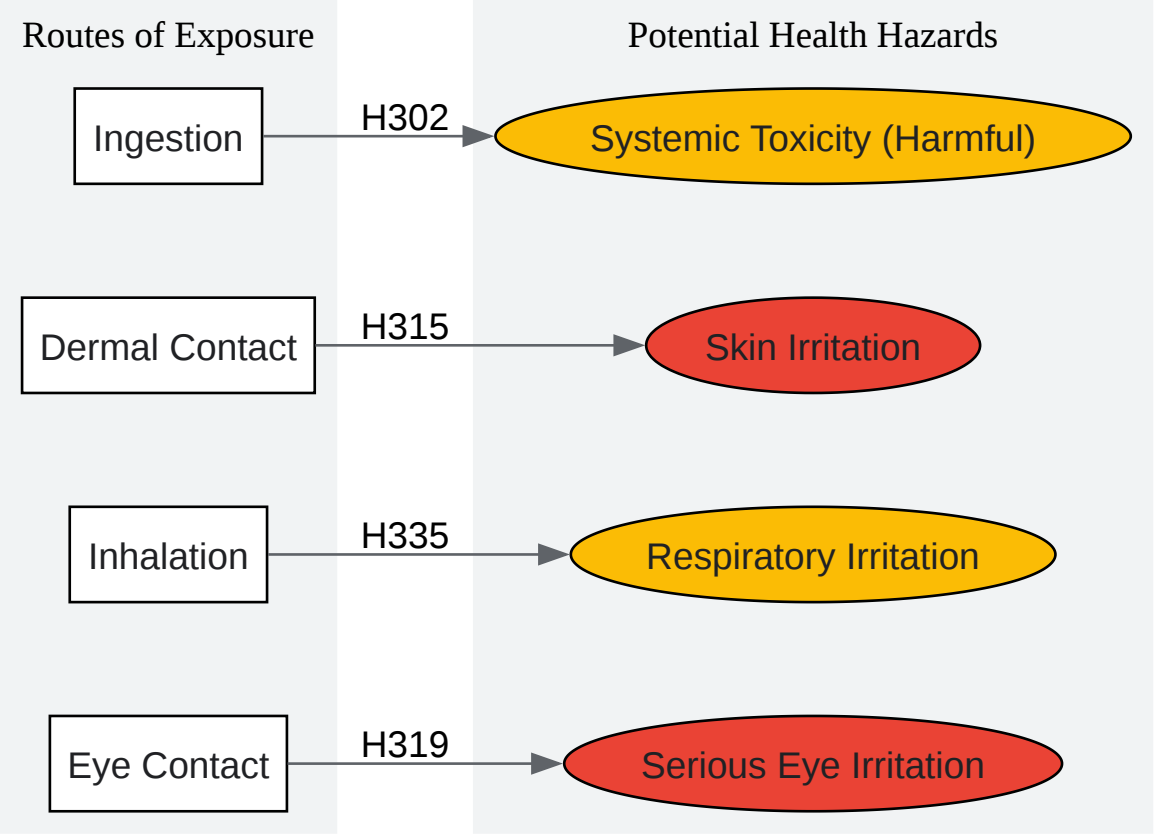
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

The following diagram illustrates the primary routes of exposure and their corresponding health hazards as identified by the GHS classification.



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Caption: GHS hazard pathways for **1,20-Eicosanediol** exposure.

Toxicological Profile: A Mechanistic Perspective

While specific toxicological studies on **1,20-Eicosanediol** are not extensively published, the GHS classifications provide a clear directive for risk assessment. The irritant properties are likely linked to the dual nature of the molecule: the long lipophilic carbon chain can interact with and disrupt the lipid bilayers of cell membranes, while the hydrophilic hydroxyl groups can interact with cellular proteins and receptors.

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- Acute Oral Toxicity (H302 - Harmful if swallowed): Ingestion may lead to systemic effects. While no specific LD50 data is available for **1,20-Eicosanediol**, this classification warrants caution and immediate medical attention if swallowed.

- Skin Irritation (H315 - Causes skin irritation): The long alkane chain can disrupt the stratum corneum, the skin's primary protective lipid barrier. This disruption can lead to increased permeability and allow the compound to interact with deeper epidermal layers, triggering an inflammatory response.[7] Studies on other 1,2-alkanediols have shown that skin irritation potential is complex and influenced by the alkane chain length, which affects both skin penetration and intrinsic toxicity.[8][9]

- Eye Irritation (H319 - Causes serious eye irritation): The mucous membranes of the eye are particularly sensitive. Direct contact can cause significant irritation, likely due to the surfactant-like properties of the molecule disrupting the protective tear film and corneal epithelial cells. This is a common characteristic among surfactants used in cosmetics, which can activate nociceptors (pain receptors) in the eye.[10][11]

- Respiratory Irritation (H335 - May cause respiratory irritation): As a solid powder, **1,20-Eicosanediol** can be aerosolized. Inhalation of fine particles can cause mechanical irritation to the upper respiratory tract, leading to inflammation, coughing, and discomfort.[12]

Safe Handling, Storage, and Emergency Protocols

Adherence to stringent safety protocols is essential to mitigate the risks associated with **1,20-Eicosanediol**.

Engineering Controls

- Ventilation: Work with **1,20-Eicosanediol**, especially when handling the powder, should be conducted in a well-ventilated area.

- Chemical Fume Hood: For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory to minimize inhalation exposure.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is critical for preventing exposure.[13]

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- Eye and Face Protection: Chemical splash goggles meeting ANSI Z87.1 standards are required.[14] A face shield should be worn over goggles if there is a significant risk of splashing or aerosol generation.[14]

- Skin Protection:

  - Gloves: Wear chemical-resistant gloves tested according to standards like EN 374.[15] Given the nature of the chemical, nitrile or neoprene gloves are generally suitable for incidental contact. Always consult the glove manufacturer's permeation data for specific recommendations.[14][16] Gloves should be inspected before use and disposed of immediately after contamination.

  - Lab Coat: A flame-resistant lab coat should be worn and kept fully buttoned to protect skin and personal clothing.[14]

- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, or during spill clean-up, a NIOSH-approved respirator is necessary. For powders, a particulate respirator (e.g., N95) may be appropriate.[13] Use of a respirator requires a formal respiratory protection program, including medical evaluation and fit-testing.[13][14]

Table 2: Summary of PPE Requirements

Protection Type	Specification	Rationale
Eye/Face	Chemical splash goggles (ANSI Z87.1)	Protects against dust, splashes (H319)[14]
Hand	Chemical-resistant gloves (e.g., Nitrile)	Prevents skin contact and irritation (H315)[15]
Body	Laboratory coat	Protects skin from accidental contact
Respiratory	Use in fume hood; NIOSH-approved respirator if needed	Prevents respiratory tract irritation (H335)[13]

Storage and Handling

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- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[17] Product labels specify storage at room temperature and in a desiccated environment.[4]
- Handling: Avoid contact with skin, eyes, and clothing.[17] Do not breathe dust.[15] Wash hands thoroughly after handling.[15] Keep away from strong oxidizing agents.[17]

Emergency First Aid and Spill Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[15][17]
- Skin Contact: Remove contaminated clothing and wash skin with soap and plenty of water. If irritation persists, seek medical attention.[17][18]
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[18]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. [17]
- Spills: Ensure adequate ventilation. Wear appropriate PPE. Sweep up the solid material, avoiding dust generation, and place it in a suitable, closed container for disposal.[17]

Standardized Protocols for Irritation Potential Assessment

For novel formulations containing **1,20-Eicosanediol**, researchers may need to validate the safety profile. The following are standardized, non-animal testing methodologies based on OECD guidelines, which are the authoritative standard for chemical safety testing.

Protocol: In Vitro Skin Irritation - Reconstructed Human Epidermis (RhE) Test

(Adapted from OECD Test Guideline 439)

This protocol provides a framework for assessing the skin irritation potential of a chemical by measuring its cytotoxic effect on a reconstructed human epidermis model.

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- Model Preparation: Culture RhE tissues (e.g., EpiDerm™, SkinEthic™ RHE) to the air-liquid interface according to the manufacturer's protocol until a functional stratum corneum has formed.
- Test Substance Application:
  - Prepare the test substance. For a solid like **1,20-Eicosanediol**, apply 25-50 mg directly onto the surface of the RhE tissue. Moisten with sterile, deionized water to ensure uniform contact.
  - Prepare a negative control (e.g., Phosphate-Buffered Saline) and a positive control (e.g., 5% Sodium Dodecyl Sulfate).
- Exposure: Expose the tissues to the test substance for 60 minutes at 37°C.
- Rinsing and Incubation: After exposure, thoroughly rinse the tissue surface with PBS to remove all residual test substance. Transfer the tissues to fresh culture medium and incubate for 42 hours.
- Viability Assessment (MTT Assay):
  - After the 42-hour incubation, transfer tissues to a 24-well plate containing MTT medium (1 mg/mL).
  - Incubate for 3 hours at 37°C. During this time, viable cells will reduce the yellow MTT tetrazolium salt to a purple formazan precipitate.
  - Extract the formazan from the tissue using isopropanol.
  - Measure the optical density (OD) of the extracted formazan solution using a spectrophotometer (e.g., at 570 nm).
- Data Interpretation: Calculate the percentage of viability for each tissue relative to the negative control. A substance is identified as a skin irritant if the mean tissue viability is reduced to ≤ 50%.[19]

Caption: Workflow for In Vitro Skin Irritation Testing (OECD TG 439).

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Conclusion

1,20-Eicosanediol is a chemical with significant utility in both industrial and research settings. Its health and safety profile, as defined by GHS classifications, indicates that it is harmful if swallowed and is a notable irritant to the skin, eyes, and respiratory system.[3] These hazards are manageable through the diligent application of standard laboratory safety practices, including the use of appropriate engineering controls and personal protective equipment. For professionals in research and drug development, understanding these risks and the protocols for their assessment is not merely a regulatory requirement but a cornerstone of scientific integrity and responsible innovation.

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